

Technical Guide: Solubility of CDD-1845 in DMSO

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Compound of Interest

Compound Name: CDD-1845

Cat. No.: B12374560

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Introduction

Dimethyl sulfoxide (DMSO) is a powerful and versatile polar aprotic solvent widely utilized in chemical and biological research.^{[1][2]} Its ability to dissolve a broad spectrum of both polar and nonpolar compounds makes it an invaluable tool in drug discovery and development, particularly for the solubilization and storage of compound libraries.^[3] DMSO is miscible with water and a wide range of organic solvents, further enhancing its utility.^{[1][2]} This guide focuses on the solubility of the specific compound **CDD-1845** in DMSO, providing a comprehensive overview for researchers, scientists, and drug development professionals.

Physicochemical Properties of DMSO

A thorough understanding of the solvent's properties is crucial for its effective use. DMSO is a colorless and essentially odorless liquid at room temperature, although its relatively high freezing point of 18.5°C (65.3°F) means it can solidify at or just below room temperature.^{[2][4]} It possesses a high boiling point of 189°C (372°F), which allows for its use in a variety of experimental conditions without significant evaporation.^{[2][4]}

Property	Value
Molecular Formula	(CH ₃) ₂ SO
Molar Mass	78.13 g·mol ⁻¹
Density	1.1004 g/cm ³
Boiling Point	189 °C (372 °F)
Melting Point	18.5 °C (65.3 °F)
Flash Point	89 °C (192 °F) (closed cup)
Solubility in Water	Miscible

Solubility of **CDD-1845** in DMSO

Currently, there is no publicly available quantitative data specifically detailing the solubility of a compound designated as "**CDD-1845**" in DMSO. The search for this specific information did not yield any results.

General Experimental Protocol for Determining Solubility

While specific data for **CDD-1845** is unavailable, a general experimental protocol for determining the solubility of a compound in DMSO can be outlined. This protocol can be adapted by researchers to determine the solubility of novel compounds like **CDD-1845** in their own laboratories.

Materials:

- The compound of interest (e.g., **CDD-1845**)
- Anhydrous DMSO
- Vials with screw caps
- Analytical balance
- Vortex mixer

- Thermostatic shaker or incubator
- High-Performance Liquid Chromatography (HPLC) system or a suitable quantitative analytical method
- Calibrated pipettes

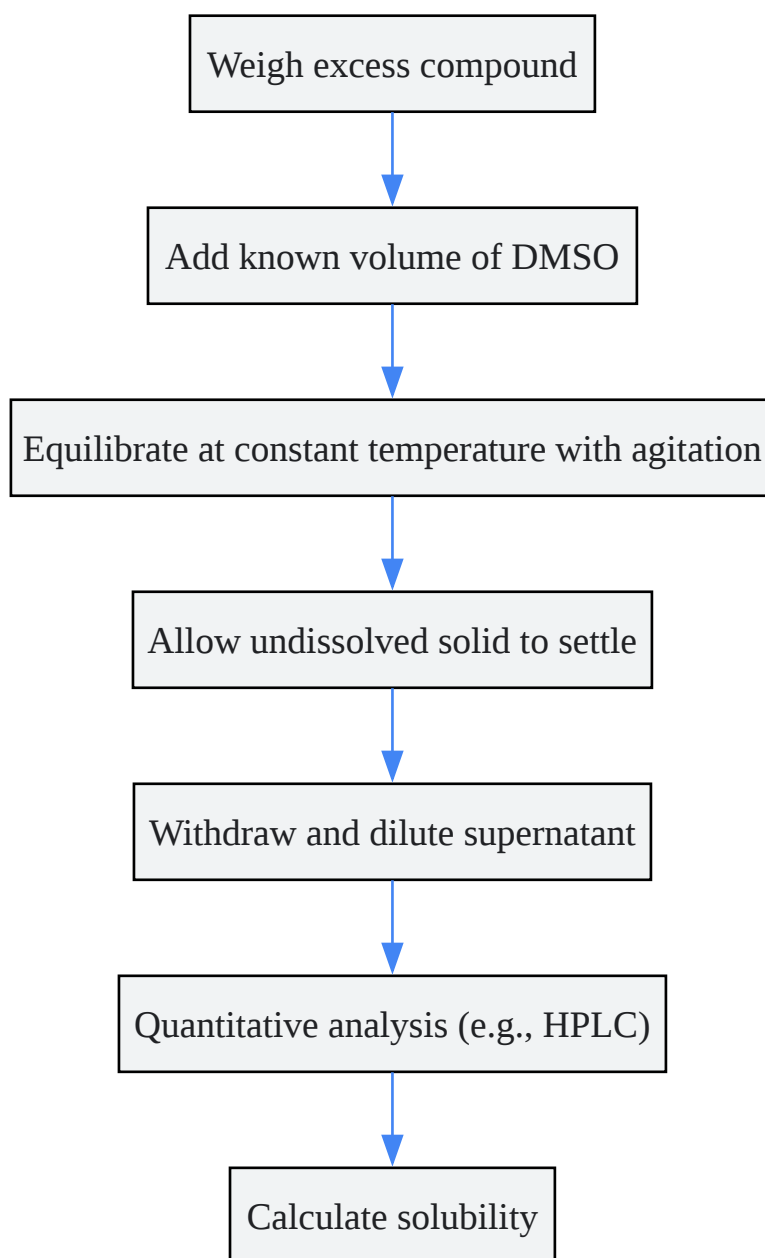
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of the compound to a pre-weighed vial.
 - Record the exact weight of the compound.
 - Add a known volume of DMSO to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a specific temperature (e.g., 25°C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically.
- Sample Preparation for Analysis:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow undissolved solid to settle.
 - Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred.
 - Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantitative Analysis:

- Analyze the diluted sample using a validated HPLC method or another appropriate quantitative technique to determine the concentration of the dissolved compound.
- Prepare a calibration curve using standard solutions of the compound to accurately quantify the concentration in the sample.
- Calculation of Solubility:
 - Calculate the solubility of the compound in DMSO (e.g., in mg/mL or mM) based on the measured concentration and the dilution factor.

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a compound in DMSO.



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Caption: General workflow for determining compound solubility in DMSO.

Considerations for Compound Storage in DMSO

While DMSO is an excellent solvent, long-term storage of compounds in DMSO can sometimes lead to degradation or precipitation.[3] It is recommended to store stock solutions at low temperatures (e.g., -20°C) and to minimize freeze-thaw cycles. For high-throughput screening applications, the stability of compounds in DMSO over time should be periodically assessed.[3]

Conclusion

Although specific solubility data for **CDD-1845** in DMSO is not currently available in the public domain, this guide provides a framework for researchers to approach this determination. By following the outlined experimental protocol and considering the physicochemical properties of DMSO, scientists and drug development professionals can effectively work with novel compounds and accurately assess their solubility characteristics, a critical step in the early stages of drug discovery.

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References

- 1. gchemglobal.com [gchemglobal.com]
- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 3. A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 4. gchemglobal.com [gchemglobal.com]
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